

# safety and handling precautions for Hafnium(IV) n-butoxide

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## Compound of Interest

Compound Name: *Hafnium(IV) n-butoxide*

Cat. No.: *B8232425*

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An In-depth Technical Guide to the Safe Handling of **Hafnium(IV) n-butoxide**

## An Introduction for the Modern Researcher

**Hafnium(IV) n-butoxide** ( $\text{Hf}(\text{OBU})_4$ ) is a metal-organic precursor indispensable in advanced materials science, particularly in the fabrication of hafnium oxide ( $\text{HfO}_2$ ) thin films for next-generation semiconductor devices and high-k dielectric applications.<sup>[1][2]</sup> Its utility stems from its ability to undergo controlled hydrolysis and thermal decomposition to yield high-purity metal oxides. However, the very reactivity that makes it a valuable precursor also renders it a significant laboratory hazard.

This guide moves beyond a simple recitation of safety data sheet (SDS) points. As a senior application scientist, the goal is to provide a framework of understanding—the causality behind the precautions. For professionals in research and drug development, where novel applications of such materials are constantly explored, a deep, mechanistic understanding of handling protocols is not just a matter of compliance, but a cornerstone of experimental success and personal safety. This document provides the foundational knowledge to handle **Hafnium(IV) n-butoxide** with the confidence that comes from competence.

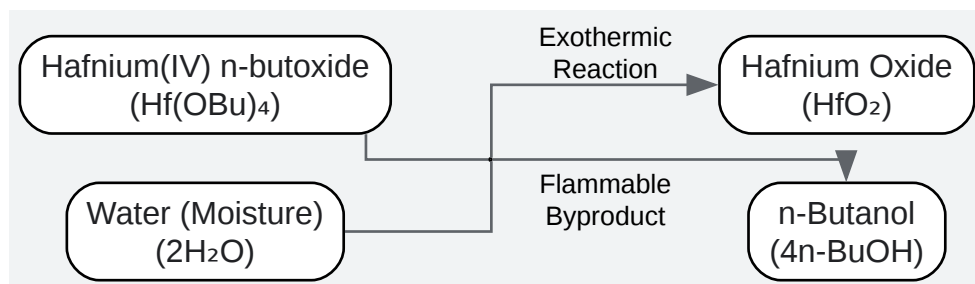
## Section 1: The Core Chemical Profile and Hazard Analysis

**Hafnium(IV) n-butoxide** is a highly reactive, air- and moisture-sensitive liquid.[3] Its hazardous nature is rooted in two primary characteristics: its flammability and its violent reactivity with protic sources, most notably water. Understanding these characteristics is critical to mitigating risk.

## Reactivity Profile: The Hydrolysis Cascade

The central hazard of any metal alkoxide is its reaction with water. **Hafnium(IV) n-butoxide** decomposes, often vigorously, upon contact with atmospheric moisture.[3] This is not merely a degradation of the product; it is a highly exothermic reaction that produces flammable n-butanol and hafnium oxide fumes.[3]

The causality is clear: exposing the material to air introduces a reactant (water) that initiates an uncontrolled, heat-releasing reaction, which can then ignite the flammable n-butanol byproduct or the compound itself. This necessitates the use of inert atmosphere techniques for all handling and storage.[4]



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Caption: Hydrolysis reaction of **Hafnium(IV) n-butoxide**.

## Quantitative Data Summary

For quick reference, the key physical, chemical, and safety properties are summarized below. Data is aggregated from multiple authoritative sources for comprehensive validation.

Table 1: Physical and Chemical Properties of **Hafnium(IV) n-butoxide**

Property	Value	Source(s)
CAS Number	<b>22411-22-9</b>	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>16</sub> H <sub>36</sub> HfO <sub>4</sub>	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	470.94 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to straw-colored liquid	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	280 - 285 °C @ 0.01 mm Hg	<a href="#">[3]</a>
Flash Point	~35 °C (95 °F)	<a href="#">[5]</a> <a href="#">[7]</a>
Density	~1.23 - 1.32 g/mL at 25 °C	<a href="#">[1]</a>

| Reactivity | Reacts slowly with moisture/water |[\[1\]](#)[\[3\]](#) |

Table 2: GHS Hazard Identification

Category	Information	Source(s)
Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark), GHS08 (Health Hazard)	[3][8]
Signal Word	Danger	[3]
Hazard Statements	H225/H226: Highly flammable liquid and vapor. H315: Causes skin irritation. H317: May cause an allergic skin reaction. H318/H319: Causes serious eye damage/irritation. H336: May cause drowsiness or dizziness. H361: Suspected of damaging fertility or the unborn child. H373: May cause damage to organs through prolonged or repeated exposure.	[3][8]

| Precautionary | P210: Keep away from heat, sparks, open flames. P233: Keep container tightly closed. P260: Do not breathe vapors. P280: Wear protective gloves/clothing/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[3][8] |

## Section 2: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering solutions are the first line of defense, supplemented by robust PPE. The choice of controls is a direct consequence of the hazards identified in Section 1.

### Engineering Controls: Mandating an Inert Environment

Due to its air and moisture sensitivity, all manipulations of **Hafnium(IV) n-butoxide** must be performed under an inert atmosphere.

- **Glovebox:** This is the preferred method for handling and aliquoting the reagent. A glovebox provides a rigorously controlled nitrogen or argon atmosphere, physically separating the operator and the chemical from reactive air.[9]
- **Schlenk Line/Fume Hood:** For transfers or reactions, a well-maintained Schlenk line in a certified chemical fume hood is essential.[10] The fume hood contains any vapors released, while the Schlenk line provides the necessary vacuum and inert gas manifold to handle the air-sensitive liquid.[4][10] All glassware must be rigorously dried (e.g., oven-dried at >120°C overnight) and cooled under vacuum or a positive pressure of inert gas before use.[4]

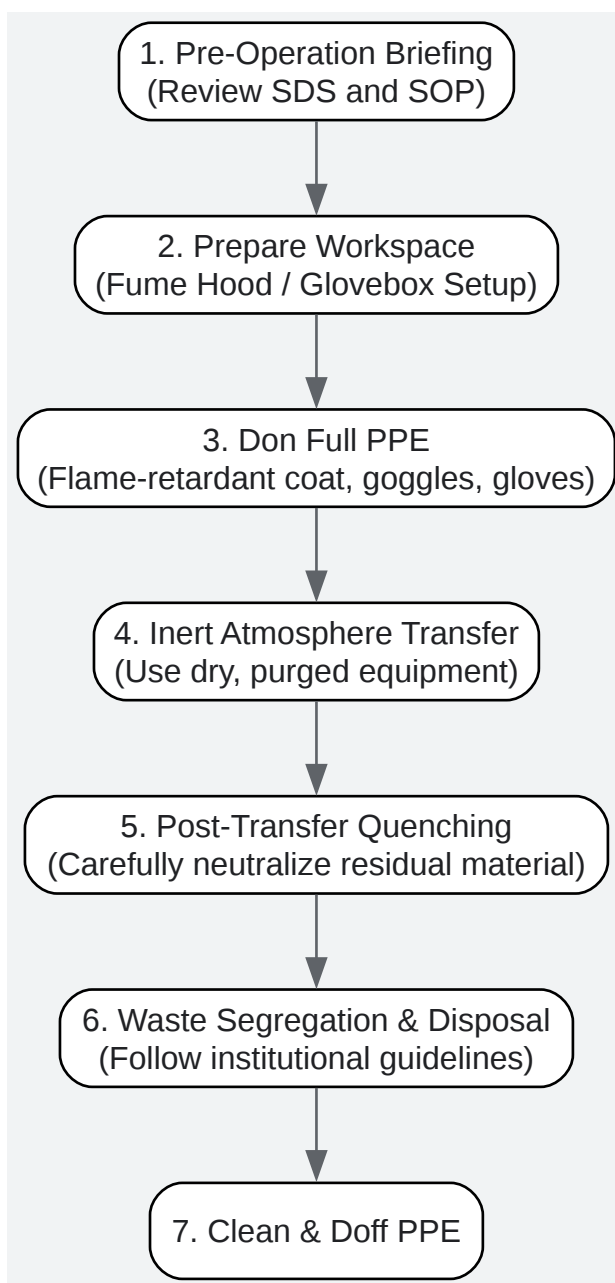
## Personal Protective Equipment (PPE): A Self-Validating System

Your PPE is your last line of defense. Each component is chosen to counter a specific hazard presented by **Hafnium(IV) n-butoxide**.

- **Eye Protection:** Chemical splash goggles are mandatory.[3][11] Standard safety glasses do not provide a sufficient seal against splashes or vapors. A face shield must be worn over the goggles whenever there is a significant risk of splashing or exothermic reaction.[12]
- **Hand Protection:** Use neoprene or nitrile rubber gloves.[3][11] It is crucial to understand that disposable nitrile gloves offer limited protection against direct contact and can themselves ignite.[12] For larger quantities or situations with higher splash potential, consider wearing a fire-retardant glove (e.g., Nomex®) over a chemically resistant inner glove.[12] Always double-check glove compatibility with n-butanol, a potential solvent and byproduct.
- **Body Protection:** A flame-resistant lab coat is required.[12] Standard cotton or polyester lab coats are flammable and can exacerbate injuries in the event of a fire. Ensure the lab coat is fully buttoned.
- **Footwear:** Fully enclosed, chemical-resistant shoes are mandatory.[13]

## Section 3: Standard Operating Procedures: From Receipt to Disposal

A disciplined, systematic approach is essential for handling this reagent. The following workflow provides a framework for safe manipulation.



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## Sources

- 1. HAFNIUM N-BUTOXIDE CAS#: 22411-22-9 [m.chemicalbook.com]
- 2. americanelements.com [americanelements.com]
- 3. gelest.com [gelest.com]
- 4. Air-Sensitive Chemistry: Practical and Safety Considerations [fishersci.com]
- 5. Hafnium(IV) n-butoxide | Tetrabutoxyhafnium(IV) |  $\text{Hf}(\text{C}_4\text{H}_9\text{O})_4$  – Ereztech [ereztech.com]
- 6. Hafnium(IV) n-butoxide |  $\text{C}_{16}\text{H}_{36}\text{HfO}_4$  | CID 10140113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. HAFNIUM N-BUTOXIDE, CAS No. 22411-22-9 - iChemical [ichemical.com]
- 8. ereztech.com [ereztech.com]
- 9. ossila.com [ossila.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. gelest.com [gelest.com]
- 12. collections.uhsp.edu [collections.uhsp.edu]
- 13. chemistry.unm.edu [chemistry.unm.edu]
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